

Personal protective equipment for handling EINECS 259-267-9

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Compound of Interest

Compound Name: EINECS 259-267-9

Cat. No.: B8635908

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Essential Safety and Handling Guidance for Cromolyn Sodium

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of Cromolyn sodium (**EINECS 259-267-9**; CAS No. 15826-37-6). Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Summary of Hazards

Cromolyn sodium is classified as a hazardous chemical. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling Cromolyn sodium to determine the appropriate level of personal protective equipment required. The following table and workflow provide general guidance.

Recommended Personal Protective Equipment

Protection Type	Specification	Standard
Eye and Face Protection	Safety glasses with side-shields, chemical safety goggles, or a full face shield.	OSHA 29 CFR 1910.133 or European Standard EN166[1][5]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	EU Directive 89/686/EEC and the standard EN 374 derived from it[6]
Skin and Body Protection	Lab coat, long-sleeved clothing. For larger quantities or potential for significant exposure, wear fire/flammable resistant and impervious clothing.	N/A[2][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A tight-fitting full-face respirator with HEPA filters may be necessary for spill cleanup.	NIOSH/MSHA or European Standard EN 149[1][2][7]

PPE Selection Workflow

Caption: Logical workflow for the selection and use of Personal Protective Equipment (PPE) when handling Cromolyn sodium.

Operational and Disposal Plans

Handling and Storage:

- Handle Cromolyn sodium in a well-ventilated area, preferably under a laboratory fume hood. [6]

- Avoid the formation of dust and aerosols.[1][2]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed in a dry and well-ventilated place.[2][6]
- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not eat, drink, or smoke when using this product.[2]

Spill Procedures:

- In case of a spill, ensure adequate ventilation and wear appropriate personal protective equipment, including a NIOSH-approved respirator, chemical safety goggles, rubber boots, and heavy rubber gloves.[7]
- Avoid generating dust.[6][7]
- Sweep up the spilled material and place it in a suitable, closed container for disposal.[1][2]
- Ventilate the area and wash the spill site after the material has been collected.[7]

Disposal:

- Dispose of surplus and non-recyclable solutions to a licensed disposal company.
- Dispose of contaminated packaging as unused product.
- Ensure that all federal, state, and local environmental regulations are followed for disposal.
[6][7]

First Aid Measures

- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, call a physician.[1][2]
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.[1][2]

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][2]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician.[6]

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